

# Technical Guide: Spectral Assignment of 2-Fluoro-6-methoxy-4-methylphenol

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## Compound of Interest

Compound Name: 2-Fluoro-6-methoxy-4-methylphenol

CAS No.: 127685-76-1

Cat. No.: B2541166

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## Executive Summary

This guide provides a definitive structural assignment for **2-Fluoro-6-methoxy-4-methylphenol**, a fluorinated derivative of Creosol (2-methoxy-4-methylphenol). In drug development, the introduction of fluorine is a critical bioisostere strategy to block metabolic hot-spots or modulate lipophilicity. However, the presence of  $^{19}\text{F}$  (spin 1/2) introduces complex heteronuclear coupling patterns that complicate spectral interpretation.

This document objectively compares the spectral signature of the target compound against its non-fluorinated analog, Creosol, to highlight the specific diagnostic shifts and splitting patterns required for positive identification.

## Part 1: Structural Analysis & Spin System

Before interpreting the data, we must define the spin system. The molecule is an asymmetric tetra-substituted benzene ring.

- Core Scaffold: Phenol

- Substituents:

- C1: Hydroxyl (-OH)

- C2: Fluorine (-F)

Source of J-coupling

- C4: Methyl (-CH<sub>3</sub>)

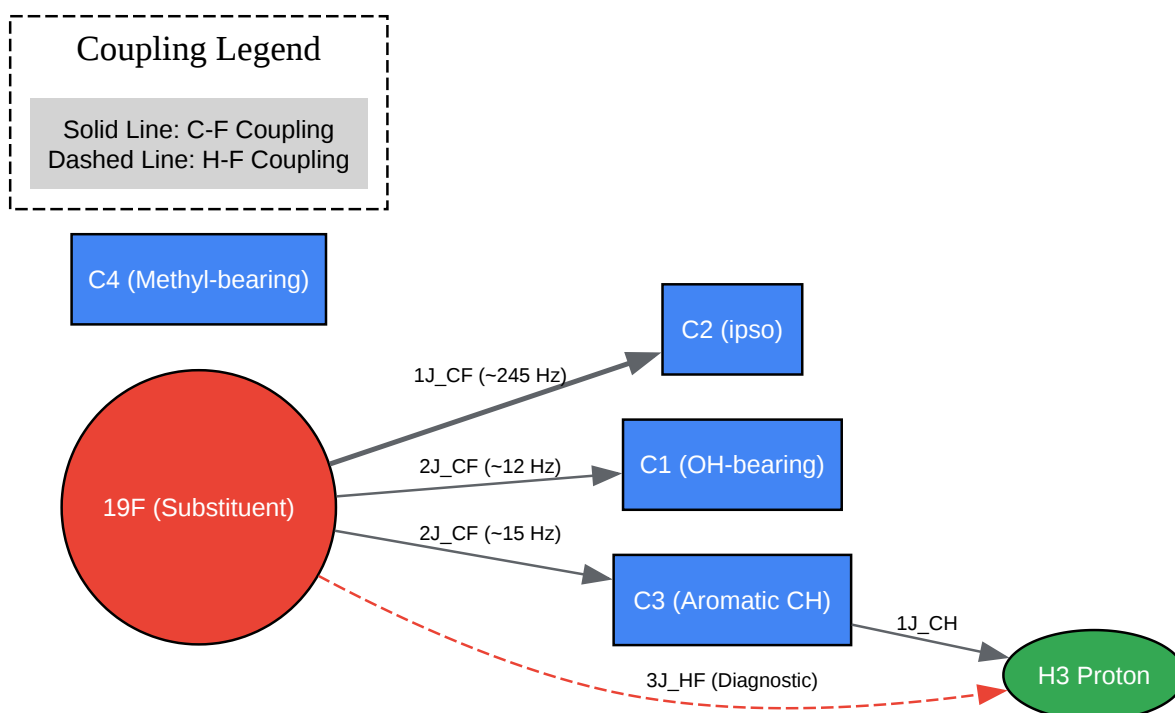
- C6: Methoxy (-OCH<sub>3</sub>)

- Active Spins: <sup>1</sup>H, <sup>13</sup>C, <sup>19</sup>F (All spin 1/2).

## The Connectivity Diagram (DOT Visualization)

The following diagram maps the scalar coupling pathways (

-coupling) that dictate the splitting patterns observed in the NMR spectra.



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Caption: Figure 1. Heteronuclear coupling network originating from the Fluorine substituent at C2. The  $^{19}\text{F}$  nucleus splits adjacent carbons and protons, creating the primary diagnostic features.

## Part 2: Experimental Protocol

To ensure reproducibility, the following acquisition parameters are recommended.

### Sample Preparation

- Solvent: DMSO- $d_6$  is preferred over  $\text{CDCl}_3$  for phenols.
  - Reasoning: DMSO- $d_6$  forms hydrogen bonds with the phenolic -OH, slowing the proton exchange rate. This sharpens the -OH signal and often reveals H-bonding coupling, whereas  $\text{CDCl}_3$  often results in a broadened, invisible -OH peak.
- Concentration: 10-15 mg in 0.6 mL solvent.
- Tube: 5mm high-precision NMR tube (Wilmad 528-PP or equivalent).

### Acquisition Parameters (600 MHz equivalent)

| Experiment                       | Pulse Sequence | Scans (NS) | Relaxation Delay (D1) | Notes                                                                              |
|----------------------------------|----------------|------------|-----------------------|------------------------------------------------------------------------------------|
| $^1\text{H}$ Standard            | zg30           | 16         | 2.0 s                 | Sufficient for sharp singlets.                                                     |
| $^{13}\text{C}$ { $^1\text{H}$ } | zgpg30         | 1024       | 2.0 s                 | Power-gated decoupling essential to remove C-H splitting but retain C-F splitting. |
| $^{19}\text{F}$ { $^1\text{H}$ } | zgflqn         | 32         | 1.0 s                 | Optional but highly recommended for purity check.                                  |

## Part 3: <sup>1</sup>H NMR Assignment & Comparative Analysis

The introduction of Fluorine drastically alters the aromatic region compared to the non-fluorinated analog, Creosol.

### Comparative Table: Creosol vs. Target

Note: Chemical shifts (

) are estimates based on substituent chemical shift additivity (SCS) rules in DMSO-d<sub>6</sub>.

| Position | Proton Type | Creosol (Standard) | Target (2-F-Analog) | Multiplicity Change                                                  |
|----------|-------------|--------------------|---------------------|----------------------------------------------------------------------|
| -OH      | Phenolic    | ~8.5 ppm (s)       | ~9.0 ppm (s)        | Deshielded by ortho-F (H-bond acceptor).                             |
| H3       | Aromatic    | ~6.65 ppm (d, )    | ~6.50 ppm (dd)      | Diagnostic: Splits into doublet by F ( Hz).                          |
| H5       | Aromatic    | ~6.55 ppm (s/d)    | ~6.60 ppm (s or d)  | Weak coupling to F ( ) usually unresolved; appears as broad singlet. |
| H6       | Aromatic    | ~6.70 ppm (d)      | N/A                 | Substituted by OMe in this isomer.                                   |
| -OMe     | Methoxy     | 3.75 ppm (s)       | 3.78 ppm (s)        | Minimal change.                                                      |
| -Me      | Methyl      | 2.18 ppm (s)       | 2.20 ppm (s)        | Minimal change.                                                      |

### Detailed Analysis of H3 (The Key Signal)

In the target compound, H3 is the only proton ortho to the Fluorine.

- Prediction: It will appear as a Doublet with a large coupling constant ( Hz).
- Verification: If you see a singlet or a standard meta-coupling ( Hz) at this position, the Fluorination failed or occurred at the wrong position.

## Part 4: $^{13}\text{C}$ NMR Assignment & C-F Coupling

The  $^{13}\text{C}$  spectrum provides the most definitive proof of structure due to the "fingerprint" of C-F coupling constants. Unlike protons, carbons couple to fluorine over 1, 2, 3, and even 4 bonds.

### The "F-Splitting" Rule of Thumb

- 1-bond ( ): ~240–250 Hz (Huge doublet)
- 2-bond ( ): ~15–25 Hz (Distinct doublet)
- 3-bond ( ): ~6–10 Hz (Small doublet)
- 4-bond ( ): ~1–3 Hz (Often broadening only)

## Assignment Table

| Carbon | Type   | (ppm) | Multiplicity  | (Hz) | Assignment Logic                        |
|--------|--------|-------|---------------|------|-----------------------------------------|
| C2     | C-F    | 150.5 | Doublet       | ~245 | Ipsso carbon. Distinctive wide doublet. |
| C6     | C-OMe  | 148.0 | Doublet       | ~8   | Meta to F ( ).                          |
| C1     | C-OH   | 139.5 | Doublet       | ~13  | Ortho to F ( ).                         |
| C4     | C-Me   | 128.0 | Doublet       | ~8   | Meta to F ( ).                          |
| C3     | C-H    | 108.5 | Doublet       | ~18  | Ortho to F ( ).                         |
| C5     | C-H    | 106.0 | Singlet/Broad | < 3  | Para to F ( usually negligible).        |
| OMe    | O-CH3  | 56.0  | Singlet       | 0    | Too far from F.                         |
| Me     | Ar-CH3 | 21.0  | Singlet       | 0    | Too far from F.                         |

## Part 5: Advanced Verification (2D NMR Strategy)

To validate the assignment without ambiguity, run the following 2D experiments.

### HSQC (Heteronuclear Single Quantum Coherence)

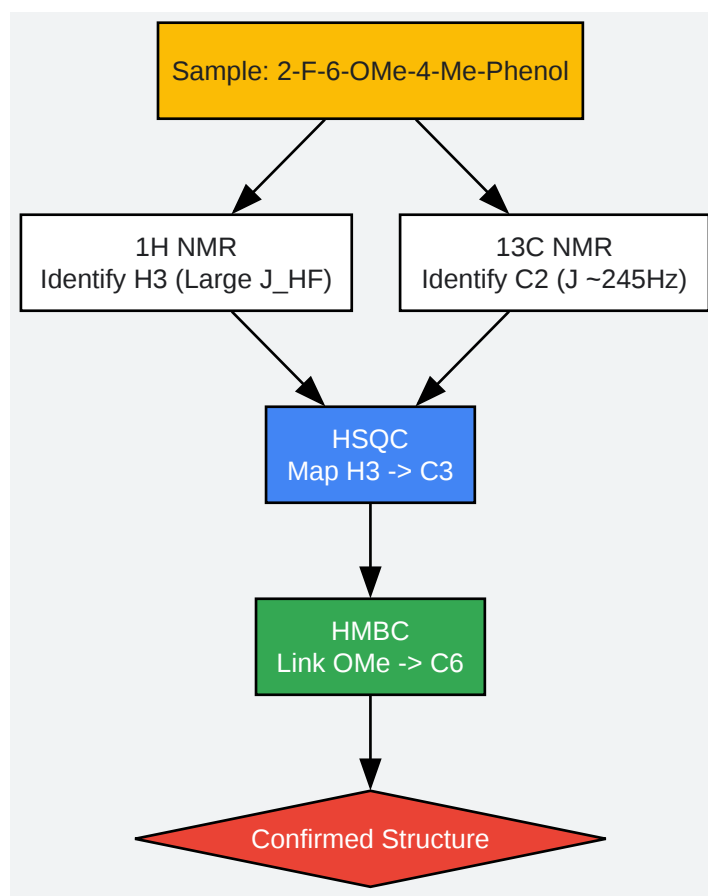
- Purpose: Correlate protons to their attached carbons.
- Expectation:

- The proton at ~6.50 ppm (H3) must correlate to the carbon at ~108.5 ppm (C3).
- The proton at ~6.60 ppm (H5) must correlate to the carbon at ~106.0 ppm (C5).

## HMBC (Heteronuclear Multiple Bond Correlation)

- Purpose: Connect the "islands" (Methoxy and Methyl groups) to the ring.
- Critical Pathway:
  - Proton: OMe singlet (~3.78 ppm).
  - Correlation: Strong cross-peak to C6 (~148 ppm).
  - Verification: C6 should show a small doublet splitting ( ) in the 1D Carbon spectrum. If the carbon correlating to OMe shows a large splitting (~15-20 Hz), the Fluorine is likely ortho to the Methoxy (incorrect isomer).

## Workflow Diagram



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Caption: Figure 2. Step-by-step validation workflow ensuring self-consistent structural assignment.

## References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[1] (Standard reference for C-F coupling constants).
- National Institute of Advanced Industrial Science and Technology (AIST). (2023). Spectral Database for Organic Compounds (SDBS). [Link] (Source for Creosol/Analog base data).
- Reich, H. J. (2023).[2] Structure Determination Using NMR: Fluorine Relaxation and Coupling. University of Wisconsin-Madison. [Link]

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## Sources

- 1. 2-Methoxy-6-[[4-methylphenyl]amino]methyl}phenol | C<sub>15</sub>H<sub>17</sub>NO<sub>2</sub> | CID 3263834 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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